

# Application Notes and Protocols for the Quantification of Fusicoccin H

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## Compound of Interest

Compound Name: *Fusicoccin H*

Cat. No.: *B1233563*

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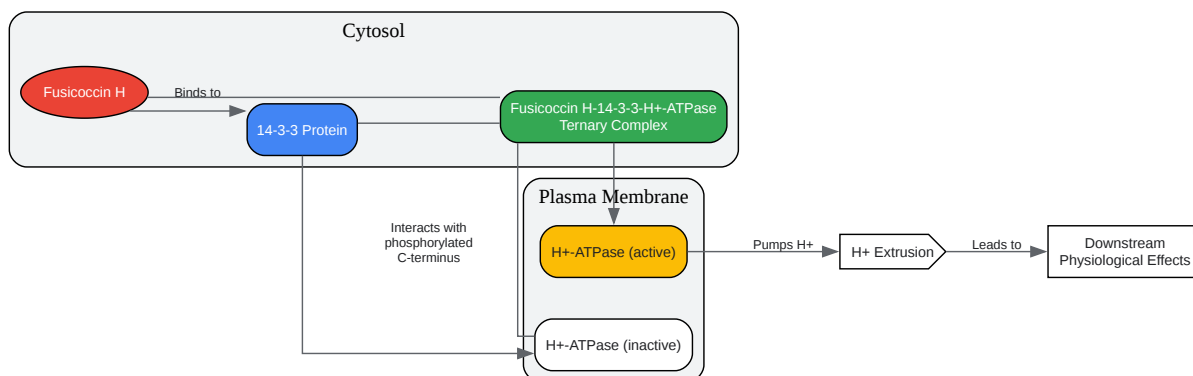
## Introduction

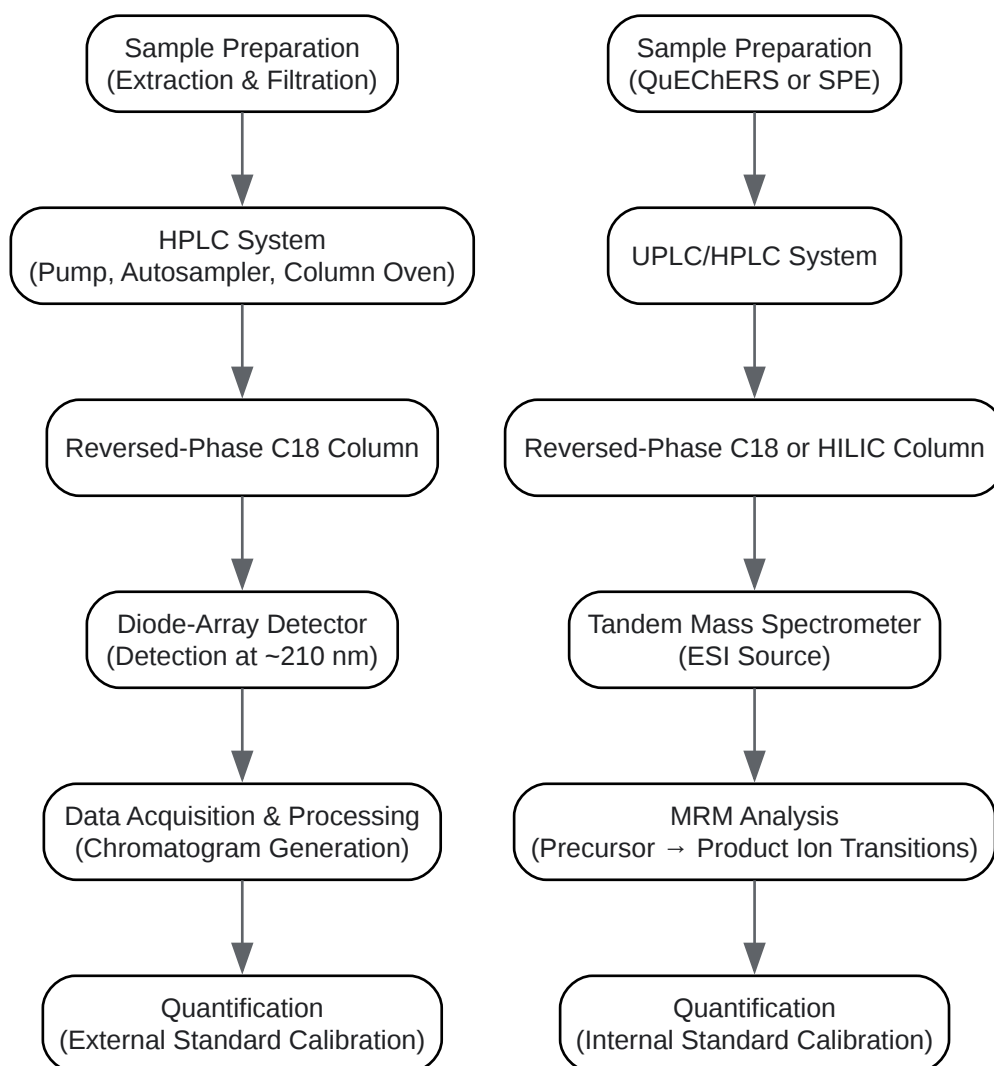
**Fusicoccin H** is a diterpene glycoside belonging to the fusicoccane family of mycotoxins produced by certain phytopathogenic fungi. It is a biosynthetic precursor to the more widely studied Fusicoccin A. Like other fusicoccanes, **Fusicoccin H** exhibits biological activity by interacting with 14-3-3 proteins, thereby stabilizing the complex between these regulatory proteins and their client proteins, such as the plasma membrane H<sup>+</sup>-ATPase in plants. This interaction leads to the persistent activation of the proton pump, causing a range of physiological effects. The ability of fusicoccanes to modulate protein-protein interactions has garnered interest in their potential as therapeutic agents.

Accurate and precise quantification of **Fusicoccin H** is crucial for various research and development applications, including biosynthetic pathway studies, pharmacological and toxicological assessments, and quality control of potential drug candidates. This document provides detailed application notes and protocols for the quantification of **Fusicoccin H** using High-Performance Liquid Chromatography (HPLC) with Diode-Array Detection (DAD) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). Additionally, an overview of a potential immunoassay-based method is presented.

## Signaling Pathway of Fusicoccin H

**Fusicoccin H**, like other fusicoccanes, exerts its biological effects by modulating the interaction between 14-3-3 proteins and their target proteins. A key target in plant cells is the plasma membrane H<sup>+</sup>-ATPase. The binding of **Fusicoccin H** to the 14-3-3 protein enhances the stability of the complex formed between the 14-3-3 protein and the phosphorylated C-terminus of the H<sup>+</sup>-ATPase. This stabilization locks the H<sup>+</sup>-ATPase in an activated state, leading to continuous pumping of protons out of the cell.





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